

NGB 2904-d8 Hydrochloride: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: NGB 2904-d8 Hydrochloride

Cat. No.: B1155711

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For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed technical guide for the use of **NGB 2904-d8 Hydrochloride**, a deuterated analog of the potent and selective dopamine D3 receptor antagonist, NGB 2904. This guide is intended to serve as a comprehensive resource, offering insights into its quality assessment, analytical characterization, and application in studying dopaminergic signaling.

Introduction to NGB 2904 and its Deuterated Analog

NGB 2904 is a highly selective antagonist of the dopamine D3 receptor, demonstrating significantly lower affinity for other dopamine receptor subtypes and other neurotransmitter receptors.^[1] Its selectivity makes it a valuable tool for elucidating the specific roles of the D3 receptor in various physiological and pathological processes, including drug addiction and neuropsychiatric disorders.^{[2][3][4]} The deuterated version, **NGB 2904-d8 Hydrochloride**, is a stable isotope-labeled compound invaluable for a range of applications, particularly in mass spectrometry-based assays where it serves as an ideal internal standard for accurate quantification of the non-deuterated parent compound.

Certificate of Analysis and Purity

A Certificate of Analysis (CoA) is a critical document that ensures the quality and purity of a research compound. While a specific batch CoA should always be consulted, this section outlines the typical specifications and analytical data for **NGB 2904-d8 Hydrochloride**.

Representative Certificate of Analysis

Test	Specification	Representative Result
Appearance	White to off-white solid	Conforms
Identification (¹ H-NMR)	Conforms to structure	Conforms
Purity (HPLC)	≥98.0%	99.5%
Isotopic Purity (Mass Spec)	≥98% Deuterium Incorporation	99.2%
Mass Spectrum (LC-MS)	Conforms to expected m/z	Conforms
Solubility	Soluble in DMSO and Ethanol	Conforms
Residual Solvents	To be reported	<0.1%
Water Content (Karl Fischer)	To be reported	0.2%

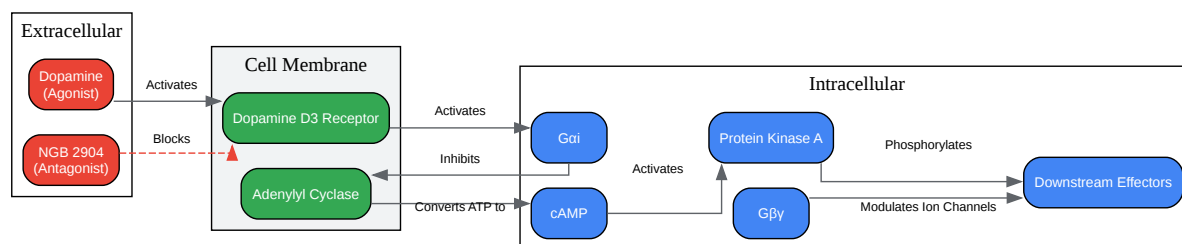
Analytical Protocols for Quality Assessment

The following protocols provide a framework for the in-house verification of the purity and identity of **NGB 2904-d8 Hydrochloride**.

High-Performance Liquid Chromatography (HPLC) for Purity Determination

Principle: Reversed-phase HPLC separates compounds based on their hydrophobicity. The purity of **NGB 2904-d8 Hydrochloride** can be determined by quantifying the area of the main peak relative to the total area of all observed peaks.

Experimental Workflow:



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Sources

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- 4. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
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